

Preparing Idra-21 Stock Solutions with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Idra 21

Cat. No.: B7803835

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Abstract

Idra-21 is a potent, chiral, and positive allosteric modulator of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, demonstrating significant nootropic effects in preclinical studies.[1][2][3] Its ability to enhance learning and memory is attributed to its action in promoting long-term potentiation in the brain.[1] As a benzothiadiazine derivative, Idra-21 is characterized by its limited solubility in aqueous solutions but shows good solubility in organic solvents such as dimethyl sulfoxide (DMSO).[4] This document provides a detailed protocol for the preparation, storage, and handling of Idra-21 stock solutions using DMSO as a solvent, intended for in vitro and in vivo research applications.

Introduction

Idra-21, with the chemical name 7-chloro-3-methyl-3,4-dihydro-2H-1,2,4-benzothiadiazine 1,1-dioxide, is a valuable research tool for investigating cognitive enhancement and neuronal plasticity. It functions by attenuating the desensitization of AMPA receptors, thereby strengthening glutamatergic synapses. Due to its hydrophobic nature, DMSO is a commonly used solvent for preparing concentrated stock solutions of Idra-21 for experimental use. Proper preparation and storage of these stock solutions are critical to ensure experimental reproducibility and the integrity of the compound.

Idra-21 Properties

A summary of the key chemical and physical properties of Idra-21 is presented below.

Property	Value	Reference
CAS Number	22503-72-6	
Molecular Formula	C ₈ H ₉ ClN ₂ O ₂ S	
Molecular Weight	232.68 g/mol	
Appearance	White to off-white fine crystalline powder	
Purity	≥98%	

Solubility of Idra-21 in DMSO

The solubility of Idra-21 in DMSO has been reported with some variability across different suppliers. It is crucial for researchers to consult the certificate of analysis for their specific batch of the compound. The reported solubility ranges are summarized in the table below.

Supplier/Source	Reported Solubility in DMSO
Cayman Chemical	Sparingly soluble: 1-10 mg/mL
Hello Bio	100 mM
MedchemExpress	250 mg/mL (1074.39 mM) (ultrasonication may be needed)
TargetMol	25 mg/mL (107.44 mM) (sonication is recommended)
Selleck Chemicals	47 mg/mL (201.98 mM) (use of fresh, moisture-absorbing DMSO is recommended)

Note: The significant variation in reported solubility may be due to differences in the purity of Idra-21, the grade of DMSO used, and the dissolution methodology (e.g., use of sonication or

heat).

Experimental Protocol: Preparation of a 10 mM Idra-21 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Idra-21 in DMSO.

Materials:

- Idra-21 powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil for light protection)
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Pre-weighing Preparation: Before opening, briefly centrifuge the vial of Idra-21 powder to ensure all the powder is at the bottom of the container.
- Weighing: Carefully weigh out the desired amount of Idra-21 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.327 mg of Idra-21 (Molecular Weight = 232.69 g/mol).
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the Idra-21 powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Cap the tube tightly and vortex for 1-2 minutes to facilitate dissolution.

- If the compound does not fully dissolve, sonicate the solution for 10-15 minutes. Gentle warming to 37°C for a short period may also aid dissolution, but care should be taken to avoid degradation.
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any precipitate.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Dilution to Working Concentration

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final working concentration. It is important to ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%, with <0.1% being preferable) to avoid solvent-induced cytotoxicity. A step-wise dilution may be necessary to prevent precipitation of the compound.

Stability and Storage

Proper storage is essential to maintain the stability and efficacy of Idra-21 solutions.

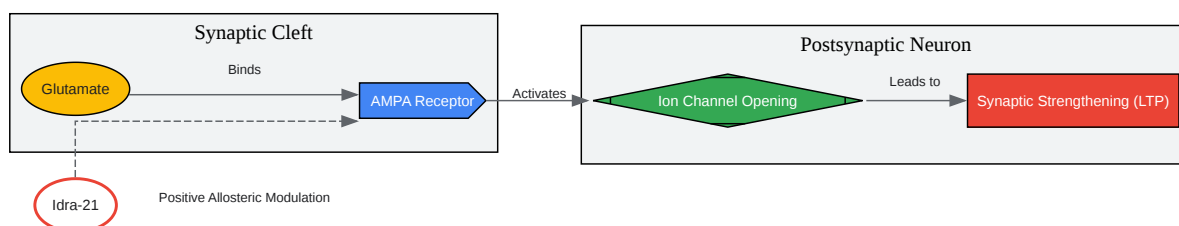
Form	Storage Temperature	Stability	Reference
Powder	-20°C	≥ 4 years	
DMSO Stock Solution	-20°C	Up to 1 month	
DMSO Stock Solution	-80°C	Up to 6 months	

Note: It is recommended to prepare fresh solutions for use whenever possible. If storing solutions, they should be equilibrated to room temperature before use, and checked for any

precipitation.

Idra-21 Mechanism of Action: AMPA Receptor Modulation

Idra-21 acts as a positive allosteric modulator of AMPA receptors. It binds to a site on the receptor that is distinct from the glutamate binding site. This allosteric binding reduces the rate of receptor desensitization in the continued presence of glutamate, leading to an enhanced and prolonged inward current of positive ions (Na^+ and Ca^{2+}) into the neuron. This ultimately strengthens synaptic transmission and facilitates long-term potentiation (LTP), a cellular mechanism underlying learning and memory.

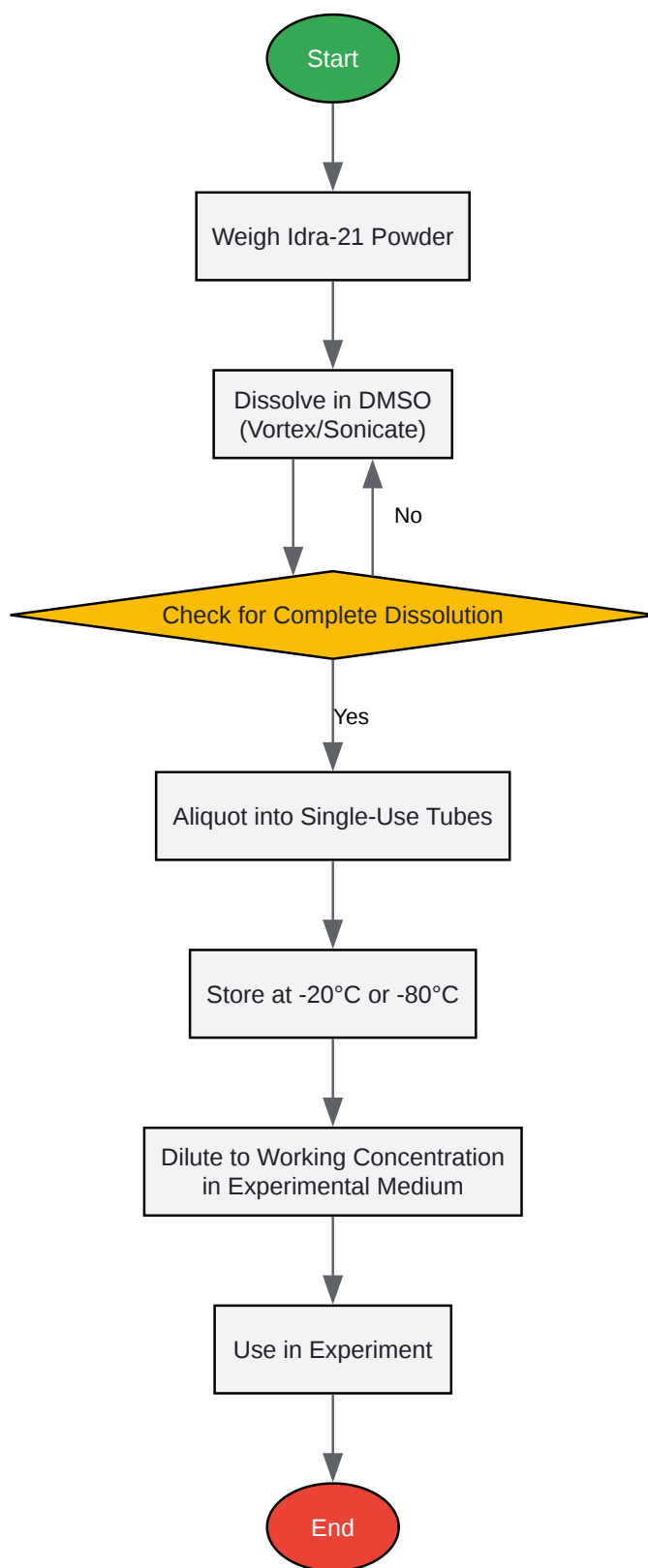


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Caption: Idra-21's mechanism of action on the AMPA receptor.

Experimental Workflow for Preparing Idra-21 Solutions

The following diagram illustrates the general workflow for preparing Idra-21 solutions for experimental use.



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